

Personal protective equipment for handling 2-Chloropropanal

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Compound of Interest

Compound Name: 2-Chloropropanal

Cat. No.: B1595544

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Essential Safety and Handling Guide for 2-Chloropropanal

For Immediate Use by Laboratory Professionals

This guide provides critical safety, handling, and disposal information for **2-Chloropropanal** (CAS No. 683-50-1), a highly hazardous chemical. Researchers, scientists, and drug development professionals must adhere to these protocols to ensure personal safety and environmental protection. The information is compiled from available safety data, though a complete Safety Data Sheet (SDS) was not accessible in the immediate search. Therefore, an abundance of caution is advised.

Hazard Summary

2-Chloropropanal is a highly flammable liquid and vapor that is toxic if swallowed, inhaled, or in contact with skin.^[1] It is also corrosive, causing severe skin burns and eye damage.^[1]

GHS Hazard Classification^[1]

Hazard Class	Category
Flammable Liquids	2
Acute Toxicity, Oral	3
Acute Toxicity, Dermal	3
Acute Toxicity, Inhalation	3
Skin Corrosion/Irritation	1
Serious Eye Damage/Eye Irritation	1

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₃ H ₅ ClO
Molecular Weight	92.52 g/mol [1]
Boiling Point	83.5°C at 760 mmHg
Flash Point	7°C
Density	1.061 g/cm ³

Personal Protective Equipment (PPE)

Due to the high toxicity and corrosivity of **2-Chloropropanal**, a comprehensive PPE plan is mandatory.

PPE Category	Specification	Purpose
Eye Protection	Chemical safety goggles and a face shield.	To protect against splashes and vapors causing severe eye damage.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile or Neoprene). Specific breakthrough times are not available in the provided search results; consult the manufacturer's SDS for detailed information.	To prevent skin contact, which is toxic and can cause severe burns.
Body Protection	A flame-resistant lab coat and chemical-resistant apron.	To protect against skin contact and in case of fire.
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge is required when handling outside of a certified chemical fume hood.	To prevent inhalation of toxic vapors.

Operational Plan: Safe Handling and Storage

Engineering Controls:

- All work with **2-Chloropropanal** must be conducted in a certified chemical fume hood to minimize inhalation exposure.
- An emergency eyewash station and safety shower must be immediately accessible.

Handling Procedures:

- Before use, inspect all PPE for integrity.
- Ensure the fume hood is functioning correctly.
- Dispense the smallest quantity necessary for the experiment.

- Use spark-proof tools and equipment to prevent ignition of the flammable liquid.
- Keep containers tightly closed when not in use.
- Wash hands thoroughly after handling, even if gloves were worn.

Storage:

- Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.
- Keep in a tightly sealed, properly labeled container.
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.

Disposal Plan

Waste Identification and Segregation:

- **2-Chloropropanal** waste is classified as hazardous waste.
- It must be segregated as halogenated organic waste.
- Do not mix with non-halogenated or other waste streams.

Disposal Procedure:

- Collect all **2-Chloropropanal** waste, including contaminated materials, in a designated, properly labeled, and sealed hazardous waste container.
- The container should be stored in a secondary containment bin within a designated hazardous waste accumulation area.
- Arrange for disposal through a licensed hazardous waste disposal company. High-temperature incineration is the preferred method for destruction.

Emergency Procedures

Spill Response:

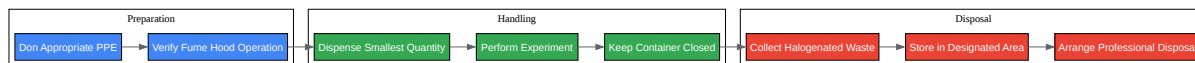
- Evacuate the immediate area.
- Alert colleagues and the laboratory supervisor.
- If the spill is large or you are not trained to handle it, call emergency services.
- For small spills, if trained and equipped with appropriate PPE, contain the spill with an inert absorbent material (e.g., vermiculite, sand).
- Carefully collect the absorbed material using non-sparking tools and place it in a sealed container for hazardous waste disposal.
- Clean the spill area with a suitable solvent, and collect the cleaning materials as hazardous waste.

First Aid:

- Eye Contact: Immediately flush with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

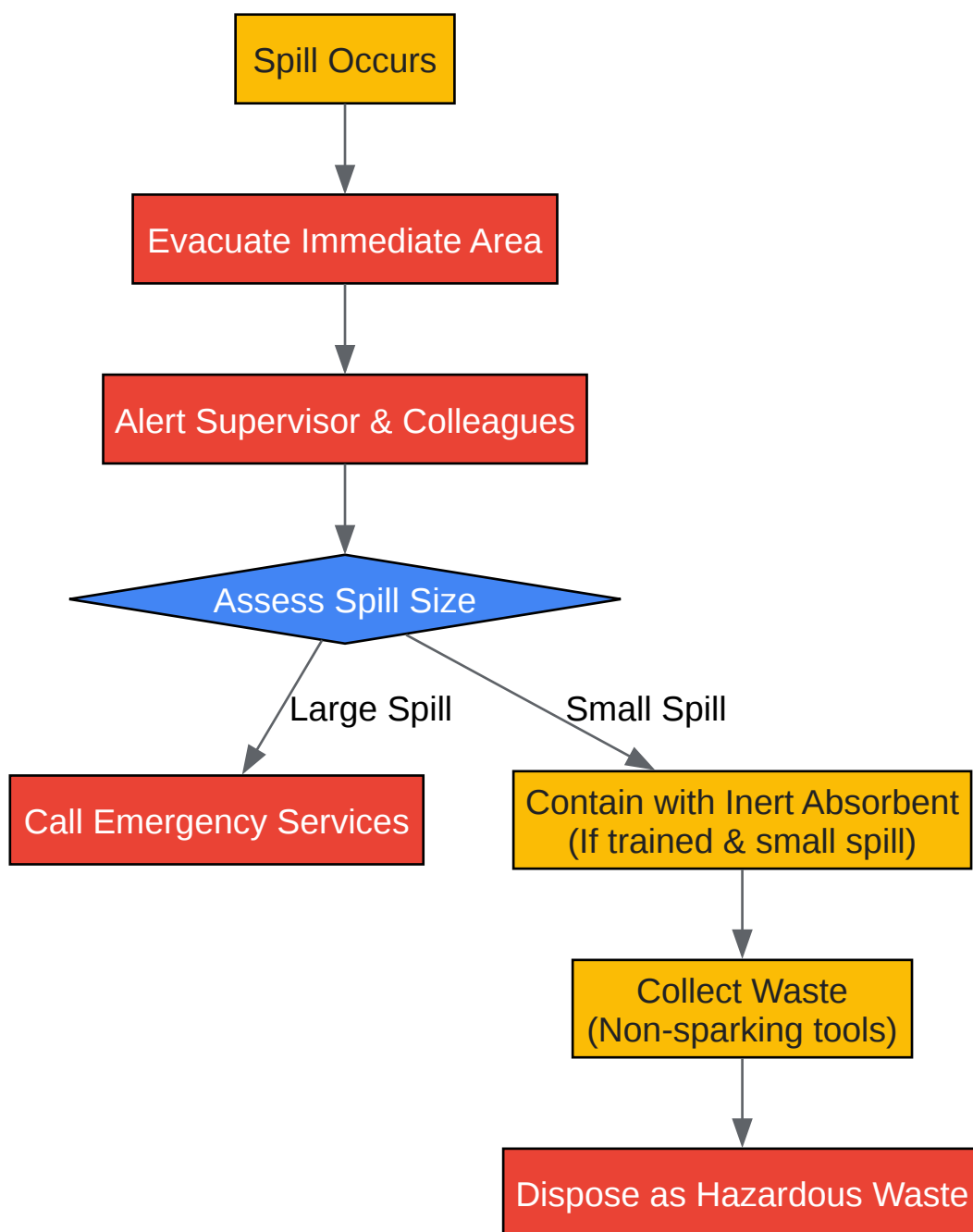
Visual Workflow Guides

The following diagrams illustrate the essential workflows for safely handling **2-Chloropropanal**.



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Caption: Workflow for the safe handling of **2-Chloropropanal**.



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Caption: Emergency response procedure for a **2-Chloropropanal** spill.

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References

- 1. 2-Chloropropanal | C₃H₅ClO | CID 135440 - PubChem [pubchem.ncbi.nlm.nih.gov]
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